

4-Fluoro-2-methyl-6-nitroaniline safety and handling precautions

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Compound of Interest

Compound Name: 4-Fluoro-2-methyl-6-nitroaniline

Cat. No.: B123974

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An In-depth Technical Guide to the Safe Handling of **4-Fluoro-2-methyl-6-nitroaniline** for Research and Development Professionals

Foreword: Proactive Safety in Pharmaceutical Research

In the landscape of drug discovery and development, novel chemical entities are the cornerstone of innovation. **4-Fluoro-2-methyl-6-nitroaniline**, a substituted nitroaniline, represents a class of compounds pivotal as building blocks in the synthesis of complex pharmaceutical agents. Its unique arrangement of electron-withdrawing and donating groups makes it a valuable intermediate. However, these same chemical features necessitate a rigorous and informed approach to its handling. This guide is crafted for the discerning scientist and researcher, moving beyond mere compliance to foster a deep, mechanistic understanding of safety protocols. Herein, we dissect the "why" behind the "how," ensuring that safety is not just a procedure, but an integral part of scientific excellence.

Compound Profile and Physicochemical Properties

A foundational understanding of a compound's physical and chemical nature is the first step in a comprehensive safety assessment. These properties dictate its behavior in the laboratory environment and inform appropriate handling and storage strategies.

Table 1: Physicochemical Data for **4-Fluoro-2-methyl-6-nitroaniline**

Property	Value	Source
CAS Number	147285-87-8	[1][2][3]
Molecular Formula	C ₇ H ₇ FN ₂ O ₂	[1][3]
Molecular Weight	170.14 g/mol	[1][2][3]
Appearance	Dark orange crystalline solid	[2]
Synonyms	2-Amino-5-fluoro-3-nitrotoluene, 4-Fluoro-6-nitro-o-toluidine	[2]

The presence of a nitro group, an amino group, and a fluoro group on an aromatic ring creates a molecule with specific reactivity and hazards. The nitro group, being strongly electron-withdrawing, activates the molecule and can contribute to thermal instability or explosive potential, especially in the presence of reducing agents or upon impact. The aniline backbone is a common toxophore, and halogenation can modify its metabolic pathways and toxicological profile.

Hazard Identification and GHS Classification

4-Fluoro-2-methyl-6-nitroaniline is classified under the Globally Harmonized System (GHS) with specific hazard warnings that require careful consideration.[1] A proactive risk assessment begins with a thorough understanding of these classifications.

Table 2: GHS Hazard Classification

Classification	Hazard Code	Description
Acute Toxicity, Oral (Category 4)	H302	Harmful if swallowed
Skin Irritation (Category 2)	H315	Causes skin irritation
Eye Irritation (Category 2)	H319	Causes serious eye irritation
Specific Target Organ Toxicity, Single Exposure (Category 3)	H335	May cause respiratory irritation

(Source: ChemicalBook Safety Data Sheet[1])

Expert Analysis of Hazards:

- **Systemic Toxicity (H302):** The "Harmful if swallowed" classification is typical for many aniline derivatives. Aniline itself is known to cause methemoglobinemia, a condition where the iron in hemoglobin is oxidized, reducing the blood's ability to carry oxygen. While specific data for this derivative is limited, researchers should assume a similar toxicological pathway.
- **Dermal and Ocular Hazard (H315, H319):** As a crystalline solid, the primary risk of skin and eye irritation comes from dust or fine particles. The chemical structure suggests it can act as a sensitizer, and prolonged or repeated skin contact should be avoided to prevent dermatitis.
- **Respiratory Hazard (H335):** Inhalation of the dust can irritate the mucous membranes and upper respiratory tract. The causality lies in the direct contact of the chemical particles with sensitive tissues, leading to an inflammatory response. This underscores the critical need for dust control during handling.

Engineering Controls and Personal Protective Equipment (PPE)

A multi-layered approach to exposure prevention is paramount. Engineering controls provide the first and most effective line of defense, supplemented by rigorous use of appropriate PPE.

Primary Engineering Controls

- **Chemical Fume Hood:** All weighing and handling of **4-Fluoro-2-methyl-6-nitroaniline** solid must be conducted in a certified chemical fume hood to control airborne dust and vapors.
- **Ventilation:** The laboratory must be well-ventilated to prevent the accumulation of dust or vapors in the general workspace.[4][5]

Personal Protective Equipment (PPE) Protocol

The selection of PPE must be deliberate and based on the identified risks.

- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields conforming to EN 166 (EU) or NIOSH (US) standards.^{[4][5]} A face shield should be worn in addition to goggles when there is a significant risk of splashes or dust generation.
- **Skin Protection:**
 - **Gloves:** Chemical-impermeable gloves (e.g., nitrile) must be worn. Gloves must be inspected for integrity before use and disposed of after handling the compound.^[4] Contaminated gloves should be removed using the proper technique to avoid skin contact.
 - **Lab Coat:** A flame-resistant lab coat must be worn and kept fully buttoned.
- **Respiratory Protection:** For situations where dust generation cannot be fully controlled within a fume hood (e.g., large-scale transfers, cleaning spills), a full-face respirator with appropriate particulate filters should be used.^[4]

Standard Operating Procedure: Handling and Storage

Adherence to a strict, step-by-step protocol minimizes the risk of exposure and accidents.

Weighing and Transfer Protocol

- **Preparation:** Designate a specific area within a chemical fume hood for handling the compound. Cover the work surface with absorbent, disposable bench paper.
- **Pre-weighing:** Tare a suitable, sealed container on the analytical balance.
- **Aliquotting:** Carefully transfer the required amount of **4-Fluoro-2-methyl-6-nitroaniline** to the tared container using a spatula. Avoid any actions that could generate dust, such as scraping or dropping the material from a height.
- **Cleaning:** After transfer, carefully clean the spatula and any contaminated surfaces within the fume hood using a solvent-moistened wipe.
- **Sealing:** Securely close the stock container and the newly weighed sample container before removing them from the fume hood.

Storage Requirements

- Container: Store in a tightly closed, clearly labeled container.[\[1\]](#)
- Location: Keep in a cool, dry, and well-ventilated area, segregated from incompatible materials.[\[4\]](#) The storage area should be secure and accessible only to authorized personnel.[\[1\]](#)
- Incompatibilities: Avoid storage with strong oxidizing agents, acids, acid anhydrides, and acid chlorides.

Emergency Response Protocols

Preparedness is key to mitigating the consequences of an accidental release or exposure.

Accidental Release Measures

- Evacuation: Evacuate all non-essential personnel from the immediate area.[\[4\]](#)
- Ventilation: Ensure the area is well-ventilated, but avoid actions that could aerosolize the dust.
- Containment: Prevent the spilled material from entering drains or waterways.[\[4\]](#)
- Cleanup:
 - For small spills, gently cover the material with an inert absorbent material (e.g., vermiculite, sand).
 - Carefully sweep or scoop the material into a suitable, labeled container for disposal using non-sparking tools.[\[4\]](#)[\[5\]](#) The use of non-sparking tools is a precaution against the potential for dust ignition, a known hazard for nitroaromatic compounds.
 - Clean the spill area with a detergent and water solution.
- PPE: All personnel involved in the cleanup must wear the appropriate PPE as described in Section 3.

First Aid Procedures

The following protocols are critical in the event of an exposure:

- **Inhalation:** Immediately move the affected person to fresh air. If breathing is difficult, administer oxygen. If breathing has stopped, provide artificial respiration (avoiding mouth-to-mouth resuscitation) and seek immediate medical attention.^{[1][4]}
- **Skin Contact:** Immediately remove all contaminated clothing. Wash the affected skin area with copious amounts of soap and water for at least 15 minutes. Seek medical attention if irritation persists.^{[1][4]}
- **Eye Contact:** Immediately flush the eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek immediate medical attention.^{[1][4]}
- **Ingestion:** Do NOT induce vomiting. Rinse the mouth thoroughly with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.^{[1][4]}

Firefighting Measures

- **Extinguishing Media:** Use dry chemical, carbon dioxide, or alcohol-resistant foam to extinguish a fire.^{[1][4]}
- **Protective Equipment:** Firefighters must wear a self-contained breathing apparatus (SCBA) and full protective gear to prevent contact with hazardous decomposition products, which may include nitrogen oxides and hydrogen fluoride.^{[4][5]}

Waste Disposal

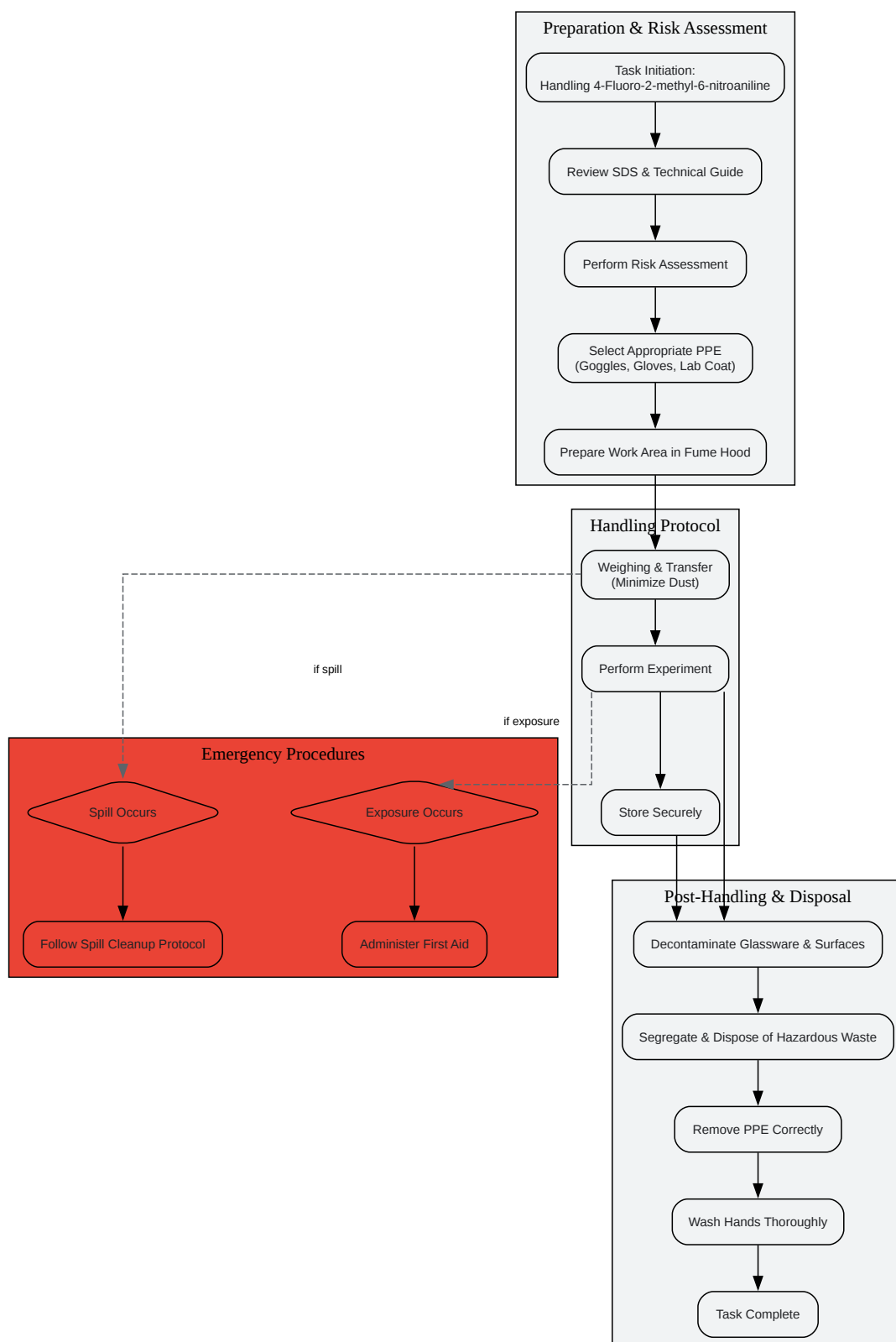
Chemical waste must be handled with the same care as the parent compound.

- **Containerization:** All waste containing **4-Fluoro-2-methyl-6-nitroaniline**, including contaminated labware and cleaning materials, must be collected in a dedicated, sealed, and clearly labeled hazardous waste container.
- **Disposal Route:** The disposal of this chemical waste must be carried out through a licensed hazardous waste disposal company, in strict accordance with all local, state, and federal

regulations.^[1] Do not dispose of it down the drain or in regular trash.

Visualization of Safety Workflow

The following diagram outlines the critical decision-making and action pathway for the safe handling of **4-Fluoro-2-methyl-6-nitroaniline**.



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Caption: Workflow for Safe Handling of **4-Fluoro-2-methyl-6-nitroaniline**.

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